

Application Notes and Protocols: PF-05661014

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For Researchers, Scientists, and Drug Development Professionals

Introduction

PF-05661014 is a potent and selective inhibitor of the voltage-gated sodium channel Nav1.3, with a reported IC50 of 0.26 μ M.[1][2] It demonstrates significantly less activity towards other sodium channel subtypes, such as Nav1.7 (IC50 > 10 μ M).[1][2] The mechanism of action for **PF-05661014** involves the stabilization of the inactivated state of the Nav1.3 channel by interacting with the voltage-sensing domain (VSD) of domain 4 (D4).[3][4][5][6][7][8] This selectivity and mechanism make **PF-05661014** a valuable research tool for studying the physiological and pathological roles of Nav1.3.

These application notes provide detailed protocols for the preparation of stock solutions of **PF-05661014** to ensure accurate and reproducible experimental results.

Physicochemical and Biological Properties

A summary of the key properties of **PF-05661014** is presented in the table below for easy reference.



Property	Value	Reference
CAS Number	2153474-85-0	[1]
Molecular Formula	C17H16N4O3S2	[1]
Molecular Weight	388.46 g/mol	[1]
Appearance	Solid Powder	[1]
Biological Target	Voltage-gated sodium channel Nav1.3	[1][2]
IC50 (Nav1.3)	0.26 μΜ	[1][2]
IC50 (Nav1.7)	>10 μM	[1][2]
Solubility	10 mM in DMSO	[1][2]

Experimental Protocols Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **PF-05661014** in dimethyl sulfoxide (DMSO).

Materials:

- **PF-05661014** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- · Pipettes and sterile pipette tips

Procedure:



- Equilibrate **PF-05661014**: Allow the vial of **PF-05661014** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh the desired amount of PF-05661014 powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.38846 mg of PF-05661014.
 - Calculation:
 - Desired Molarity (M) = 10 mM = 0.01 mol/L
 - Molecular Weight (MW) = 388.46 g/mol
 - Desired Volume (V) = 1 mL = 0.001 L
 - Mass (g) = M x MW x V = 0.01 mol/L x 388.46 g/mol x 0.001 L = 0.00038846 g = 0.38846 mg
- Dissolution: Add the appropriate volume of anhydrous DMSO to the weighed PF-05661014 powder. For the example above, add 1 mL of DMSO.
- Mixing: Vortex the solution until the PF-05661014 is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may be used to aid dissolution if necessary, but ensure the vial is tightly capped.
- Storage: Store the 10 mM stock solution in a tightly sealed amber glass vial or a microcentrifuge tube protected from light.

Storage and Handling

Proper storage is crucial to maintain the stability and activity of the **PF-05661014** stock solution.



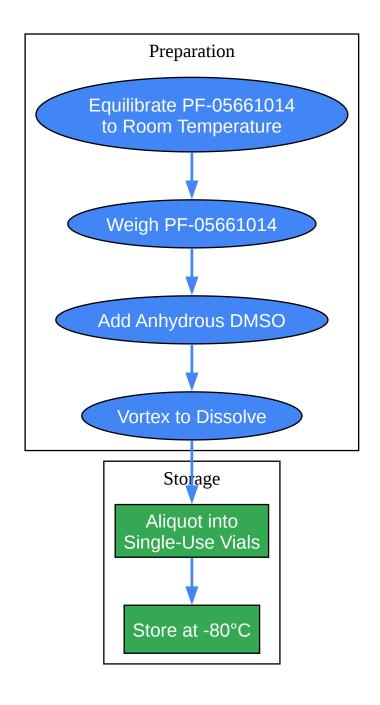
Storage Condition	Duration
In Solvent (-80°C)	6 Months
In Solvent (-20°C)	1 Month
Solid Powder (-20°C)	1 Year
Solid Powder (4°C)	6 Months

Note: For long-term storage, it is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

Visualizations

Experimental Workflow for Stock Solution Preparation



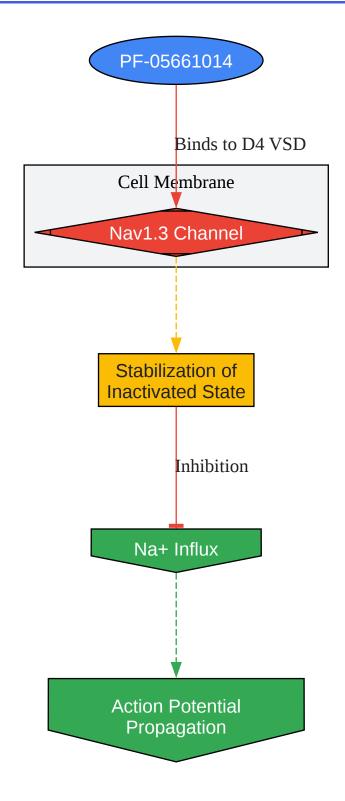


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Caption: Workflow for **PF-05661014** stock solution preparation.

Simplified Signaling Pathway of PF-05661014 Action





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